

Fluoxastrobin-d4 Recovery: A Comparative Analysis in Diverse Sample Matrices

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Compound of Interest

Compound Name: Fluoxastrobin-d4

Cat. No.: B15560991

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In the realm of analytical chemistry, particularly for pesticide residue analysis, the accuracy and reliability of quantification are paramount. Fluoxastrobin, a widely used broad-spectrum fungicide, requires precise measurement in various environmental and food matrices to ensure consumer safety and regulatory compliance.^{[1][2]} The use of a stable isotope-labeled internal standard, such as **Fluoxastrobin-d4**, has become the gold standard for such analyses, primarily due to its ability to effectively compensate for matrix effects and variations during sample preparation.^{[1][3][4]} This guide provides a comparative overview of **Fluoxastrobin-d4** recovery across different sample types, supported by experimental data and detailed protocols.

The inherent advantage of using **Fluoxastrobin-d4** lies in its chemical and physical properties, which are nearly identical to the native Fluoxastrobin. This ensures that it behaves similarly during extraction, cleanup, and chromatographic analysis, thus providing a more accurate correction for any analyte loss or signal suppression/enhancement caused by the sample matrix.

Comparative Recovery Data of Fluoxastrobin-d4

The recovery of an internal standard is a critical performance indicator of an analytical method. Generally, recovery rates between 70% and 120% are considered acceptable for pesticide residue analysis. The following table summarizes the recovery of **Fluoxastrobin-d4** in various complex matrices, demonstrating the robustness of methods employing this internal standard.

| Sample Matrix | Spiking Level ($\mu\text{g/kg}$) | Average Recovery (%) | Relative Standard Deviation (RSD) (%) | Reference |
|-----------------------|---------------------------------------|----------------------|---------------------------------------|-----------|
| Fruits & Vegetables | 10, 50, 100 | 82.6 - 101.1 | 5.4 - 15.3 | |
| Soil | 10, 50, 100 | 95.2 - 103.5 | 4.7 - 8.2 | |
| Water | Not Specified | High and Consistent | Low | |
| Various Food Matrices | General Guideline | 70 - 120 | < 20 | |

Note: The presented recovery data is based on validated methods and serves as a benchmark. Actual results may vary depending on specific laboratory conditions, instrumentation, and matrix complexity.

Experimental Protocols

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), is a widely adopted and effective technique for the analysis of Fluoxastrobin in various matrices.

Protocol for Fluoxastrobin Residue Analysis in Fruits and Vegetables using QuEChERS and LC-MS/MS:

- Sample Homogenization: A representative portion of the fruit or vegetable sample is homogenized to a uniform consistency.
- Weighing and Spiking: 10 g of the homogenized sample is weighed into a 50 mL centrifuge tube. A known amount of **Fluoxastrobin-d4** internal standard solution is added to the sample.
- Extraction: 10 mL of acetonitrile is added to the tube, which is then capped and shaken vigorously for 1 minute. QuEChERS extraction salts (e.g., magnesium sulfate, sodium

chloride, sodium citrate) are added, and the tube is shaken for another minute.

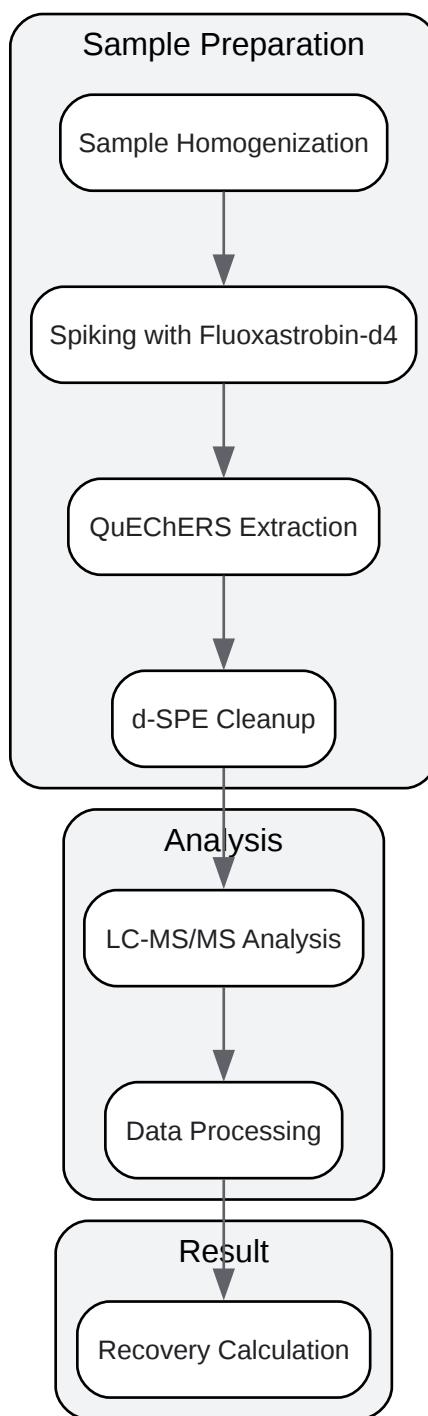
- Centrifugation: The sample is centrifuged at ≥ 4000 rpm for 5 minutes to separate the organic and aqueous layers.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: An aliquot of the upper acetonitrile layer is transferred to a d-SPE tube containing a sorbent mixture (e.g., Primary Secondary Amine (PSA) and magnesium sulfate). The tube is vortexed for 30 seconds and then centrifuged.
- Analysis: The final cleaned extract is transferred to an autosampler vial for LC-MS/MS analysis.

Protocol for Fluoxastrobin Residue Analysis in Soil using QuEChERS and LC-MS/MS:

- Sample Preparation: The soil sample is air-dried and sieved.
- Weighing and Spiking: 10 g of the homogenized soil is weighed into a 50 mL centrifuge tube. The sample is hydrated with 10 mL of water, and then a known amount of **Fluoxastrobin-d4** internal standard is added.
- Extraction: 10 mL of acetonitrile is added, and the tube is shaken vigorously. QuEChERS salts are added, and the tube is shaken again for 1 minute.
- Centrifugation: The sample is centrifuged at 4000 rpm for 5 minutes.
- d-SPE Cleanup: An aliquot of the acetonitrile supernatant is transferred to a d-SPE tube containing magnesium sulfate, PSA, and C18 sorbent. The tube is vortexed and centrifuged.
- Analysis: The final extract is filtered and ready for LC-MS/MS analysis.

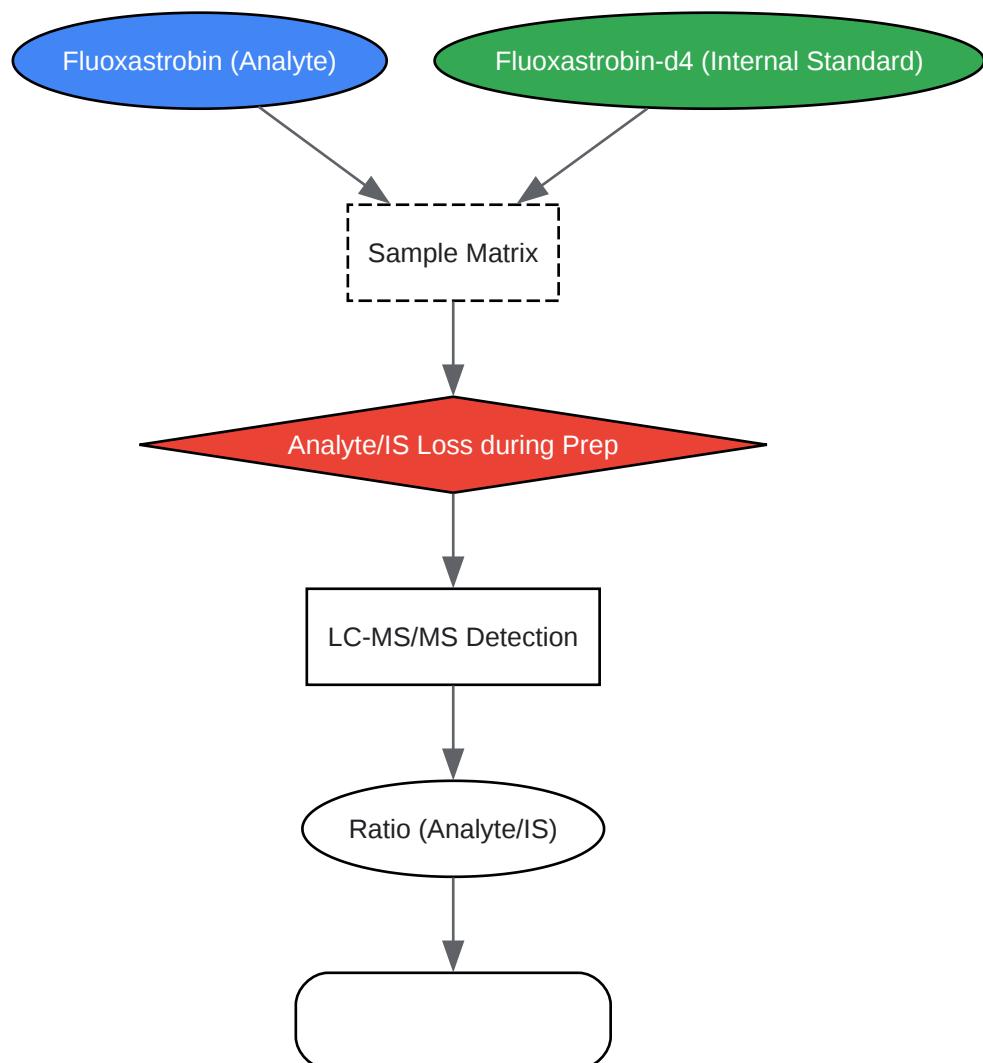
Methodological Workflow and Signaling Pathway

To visually represent the experimental process, the following diagrams illustrate the general workflow for a recovery study and the principle of using an internal standard.



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Experimental workflow for **Fluoxastrobin-d4** recovery analysis.



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Principle of accurate quantification using an internal standard.

In conclusion, the use of **Fluoxastrobin-d4** as an internal standard provides a robust and reliable method for the quantification of Fluoxastrobin in diverse and complex matrices. The presented data and protocols underscore its effectiveness in achieving high accuracy and precision, making it an indispensable tool for researchers and scientists in the field of pesticide residue analysis.

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